

Technical Support Center: Navigating Data Collection in Conflict Zones with AQIM Presence

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Compound of Interest

Compound Name: *Aqim-I*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals conducting data collection in conflict zones where Al-Qaeda in the Islamic Maghreb (AQIM) and its affiliates are active. The guide addresses specific challenges related to security, data integrity, and methodology.

Troubleshooting Guides & FAQs

This section is formatted in a question-and-answer style to directly address potential issues encountered during research.

Section 1: Personnel Safety and Security

Q1: What are the primary security threats to our research team in a region with an AQIM presence?

A: Teams face substantial risks, including kidnapping for ransom, direct attacks, and being caught in crossfire. AQIM and affiliated groups often exploit vast, ungoverned spaces and porous borders to operate.^{[1][2]} Unlike conventional conflict actors, these groups may not distinguish between researchers and other Westerners, viewing them as targets for political or financial gain.^[1] Road travel is particularly dangerous due to the use of improvised explosive devices (IEDs) and the potential for ambushes.^[3]

Q2: Our team needs to conduct in-person interviews. How can we mitigate the risk of kidnapping or attack?

A: Risk mitigation is critical and involves a multi-layered approach:

- **Low Profile:** Avoid displaying overt signs of affiliation with Western organizations or governments. Use unmarked vehicles and dress in a culturally appropriate and inconspicuous manner.
- **Unpredictability:** Vary routes and schedules daily to avoid establishing a predictable pattern. [\[4\]](#)
- **Local Partnerships:** Work with trusted local organizations or individuals who have a deep understanding of the local security dynamics and can help negotiate access.
- **Communication Protocols:** Establish robust communication plans, including regular check-ins and emergency signals. Satellite phones or other devices that do not depend on local infrastructure are essential.
- **Go-Bag:** Every team member should have a "go-bag" with essential supplies in case of a sudden evacuation.
- **Contingency Planning:** Have pre-planned and tested evacuation routes and medical emergency plans.

Q3: Is it possible to gain acceptance from local communities where AQIM is active?

A: Gaining local acceptance is crucial for safety and data quality. AQIM often embeds itself within local communities by exploiting grievances and providing basic services or protection. To build trust, researchers should:

- **Be Transparent:** Clearly communicate the research objectives and ensure the community understands the purpose and potential benefits of the data collection.
- **Engage Local Leaders:** Work through respected community elders and leaders to gain entry and acceptance.

- **Demonstrate Neutrality:** Your research must be, and be perceived as, impartial and independent of any political, governmental, or military agenda.
- **Hire Locally:** Employing local staff for roles like translators and guides can help build rapport and provide valuable contextual insights.

Section 2: Data Integrity and Quality

Q4: How can we ensure the quality and validity of our data when access is restricted and populations are fearful?

A: Data quality in conflict zones is a significant challenge. Fear, displacement, and suspicion can lead to response biases. Strategies to ensure data quality include:

- **Mixed-Methods Approach:** Combine quantitative surveys with qualitative methods like key informant interviews or focus groups to triangulate and validate findings.
- **Remote Data Collection:** When physical access is impossible, use remote methods like mobile phone surveys (SMS or calls), social media analysis, or satellite imagery analysis.
- **Rigorous Training:** Local enumerators must be thoroughly trained on ethical conduct, maintaining neutrality, ensuring privacy, and minimizing interviewer effects.
- **Data Validation Rules:** Implement validation checks at the point of data entry to minimize errors. This includes format verification and checks for inconsistencies.
- **Regular Audits:** Conduct periodic data quality audits to scan for anomalies and validate accuracy.

Q5: We are conducting a longitudinal public health study, but population displacement is high. How do we handle participant attrition?

A: High attrition is a major issue in conflict zones. While it can't be eliminated, it can be managed by:

- **Building Rapport:** A strong initial connection with participants can motivate them to stay engaged.

- **Multiple Contact Methods:** Collect multiple points of contact (e.g., phone numbers of relatives) at the outset.
- **Community Tracking:** Work with community leaders or local partners who may be aware of where displaced families have moved.
- **Statistical Adjustment:** Use statistical techniques to model and account for attrition bias in your final analysis. Acknowledge the limitations clearly in your findings.

Quantitative Data Summary

Collecting precise data on attacks specifically against researchers is difficult. However, data on attacks against aid workers, who often operate in the same environments, serve as a critical proxy for the risks involved.

Table 1: Major Attacks on Aid Workers (2014-2023)

Year	Number of Attacks	Workers Killed	Workers Kidnapped
2014	194	130	121
2015	166	111	71
2016	162	109	89
2017	234	140	73
2018	279	131	132
2019	288	125	123
2020	315	117	128
2021	273	141	127
2022	443	119	195
2023	611	296	98

Source: Adapted from the Aid Worker Security Database. Data is verified up to December 31, 2023. Note that these are global figures, with the Sahel region being one of the most dangerous contexts.

Methodological Protocols

Protocol 1: Field-Based Survey in a High-Risk Area

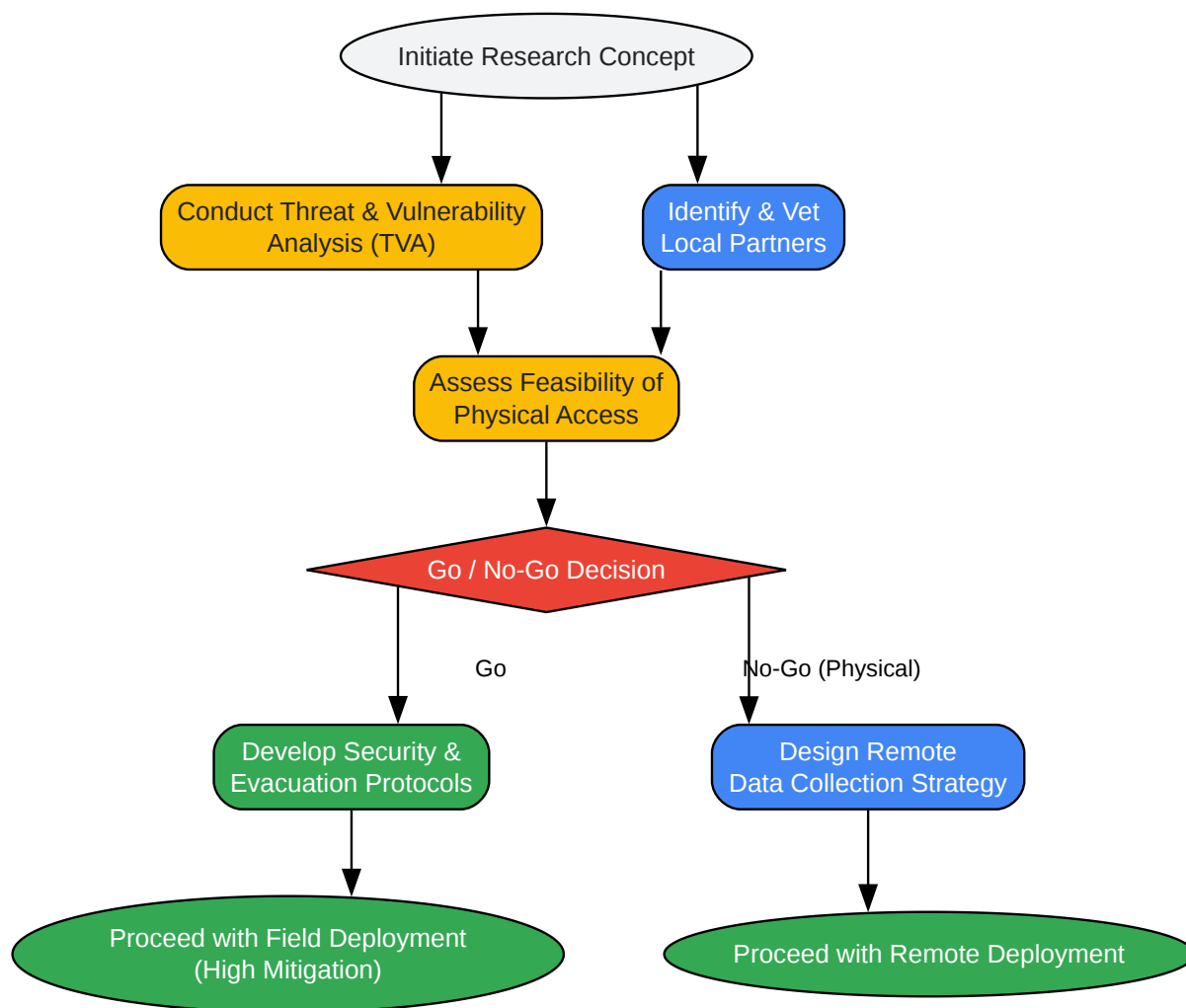
This protocol outlines a methodology for conducting household surveys in areas with a known presence of non-state armed groups.

- Pre-Deployment (4-6 weeks prior):
 - Conduct a comprehensive Threat and Vulnerability Analysis of the specific research area.
 - Establish contact with local partners and community leaders to assess feasibility and gain initial consent.
 - Develop detailed security, communication, and medical evacuation plans.
 - Recruit and begin vetting local field staff. Ensure gender balance on teams.
 - Submit research protocols for ethical review, paying special attention to informed consent in a coercive environment.
- Deployment & Acclimatization (First 7 days in-country):
 - Conduct an in-person, intensive training for the full research team covering:
 - Research ethics and informed consent.
 - Survey instrument and data collection technology (e.g., tablets with encrypted storage).
 - Security protocols, including actions on encountering roadblocks or direct threats.
 - First aid and trauma care.
 - Meet with community leaders again to finalize access plans and present the team.

- Test all communication equipment (satellite phones, GPS trackers).
- Data Collection Phase (Daily Protocol):
 - Morning Briefing: Review the day's security situation, planned routes, and communication schedule.
 - Team Composition: Teams should consist of at least two people, ideally including both male and female enumerators.
 - Informed Consent: Obtain and document informed consent before every interview. Emphasize that participation is voluntary and can be withdrawn at any time without consequence.
 - Data Security: Sync data to a secure, encrypted cloud server at the end of each day. Do not leave data on local devices overnight.
 - Debriefing: Conduct an end-of-day debrief to discuss any challenges, security incidents, or data quality issues.
- Post-Data Collection:
 - Securely store all identifiable data and anonymize datasets for analysis.
 - Share preliminary, non-sensitive findings with the community leaders as a form of reciprocity.

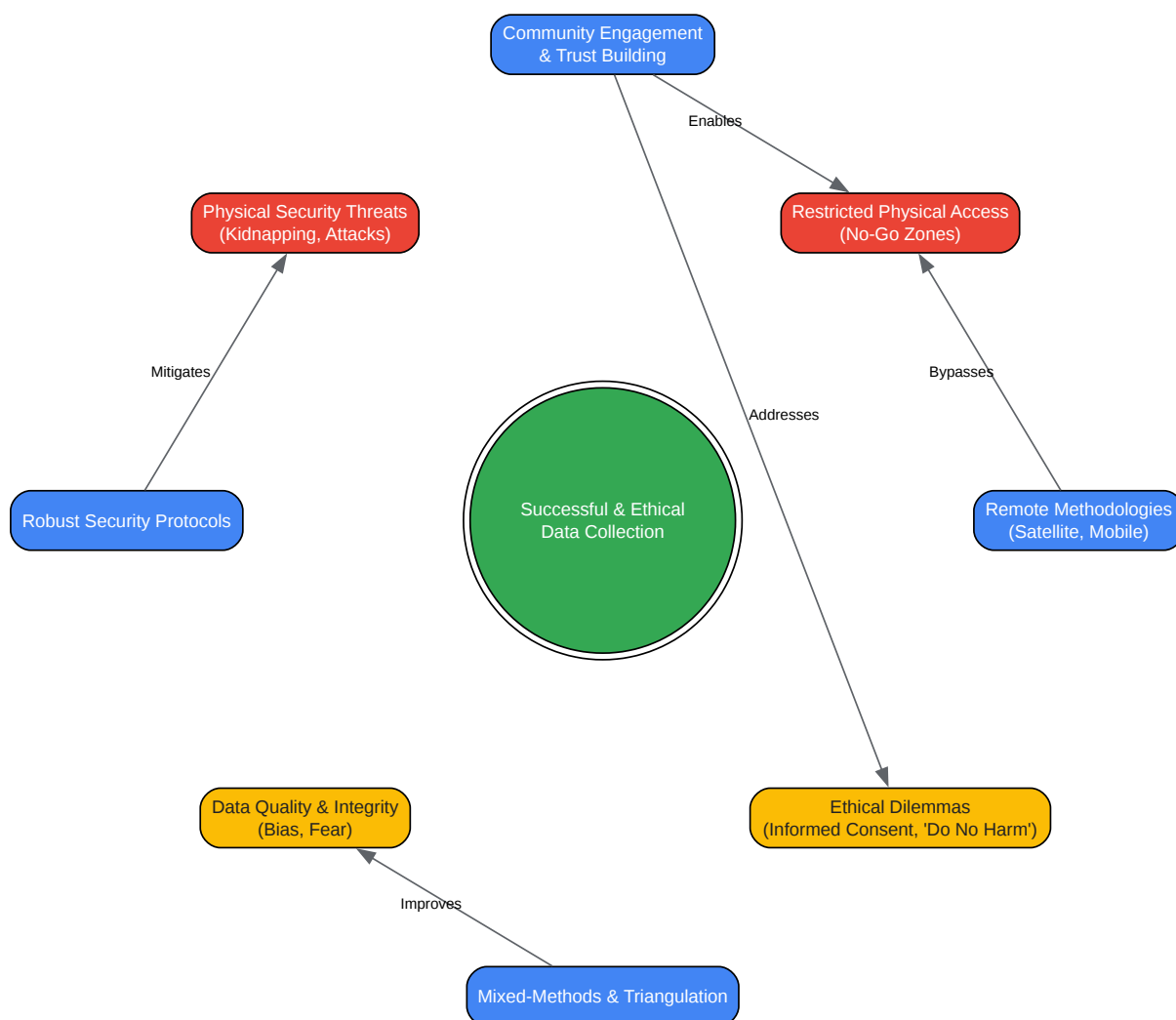
Visualizations

The following diagrams illustrate key workflows and relationships relevant to data collection in these challenging environments.



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Caption: Pre-deployment risk assessment and decision workflow.



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Caption: Interconnected challenges and mitigation strategies.

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